

Comprehensive Safety & Handling Guide: Emilium Tosylate[1][2][3]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Emilium tosylate*

CAS No.: *30716-01-9*

Cat. No.: *B1624271*

[Get Quote](#)

Executive Safety Summary & Hazard Characterization

Emilium Tosylate (Ethyl(3-methoxybenzyl)dimethylaminium 4-methylbenzenesulfonate) is a quaternary ammonium compound with potent antiarrhythmic and cardiac depressant properties. Unlike benign laboratory salts, this compound presents a specific pharmacological hazard: accidental systemic absorption can lead to bradycardia, hypotension, or conduction block.

As a Senior Application Scientist, I categorize this material as a High Potency Active Pharmaceutical Ingredient (HPAPI) for handling purposes. In the absence of a specific Occupational Exposure Limit (OEL), we must apply a Default Control Banding strategy.

Chemical & Physical Properties

Property	Data	Operational Implication
CAS Number	30716-01-9	Use for inventory tracking and waste labeling.
Molecular Formula	C ₁₉ H ₂₇ NO ₄ S	Quaternary ammonium salt structure.
Molecular Weight	365.49 g/mol	Heavy powder; potential for static charge accumulation.
Physical State	Crystalline Solid	High dust generation potential during weighing.
Pharmacological Class	Class III Antiarrhythmic (Analogous)	Target Organ: Heart. Risk: Arrhythmia/Cardiac Arrest.
Solubility	Soluble in water/polar solvents	Rapid systemic uptake if in solution.

Risk Assessment & Control Banding

Since no regulatory OEL exists for **Emilium Tosylate**, we utilize the Performance-Based Exposure Control Limits (PB-ECL) approach. Based on its structural similarity to Bretylium and its classification as a cardiac depressant, we assign it to Occupational Health Band 4 (OEB 4).

- Target OEL: < 10 µg/m³ (8-hour TWA)
- Critical Hazard: Cardiotoxicity via inhalation or mucous membrane absorption.

The "Static Trap" (Expert Insight)

Quaternary ammonium tosylates are notorious for accumulating static charge. When using a spatula to transfer the powder, the particles often "jump" or repel, creating an invisible aerosol cloud.

- Control: Use an ionizing bar or anti-static gun inside the balance enclosure. Never weigh this compound on an open bench.

Personal Protective Equipment (PPE) Matrix

This protocol relies on a "Redundant Barrier" system. Do not rely on a single layer of protection.

Body Zone	PPE Requirement	Technical Rationale
Respiratory	PAPR (Powered Air Purifying Respirator) with HEPA filters OR N95/P3 only if handled inside a certified Class II Biosafety Cabinet (BSC).	Prevents inhalation of micro-particles. Cardiac agents require zero-tolerance for inhalation.
Dermal (Hands)	Double Gloving: 1. Inner: Nitrile (4 mil) 2. Outer: Extended-cuff Nitrile (5-8 mil)	Visual breach detection. Nitrile provides excellent resistance to tosylate salts.
Dermal (Body)	Tyvek® Lab Coat (Closed front) or Coveralls with elastic cuffs.	Prevents dust accumulation on street clothes. Cotton coats trap powder and become secondary contamination sources.
Ocular	Chemical Goggles (Indirect Vent).	Safety glasses are insufficient due to the risk of airborne dust entering the tear duct (rapid systemic absorption).

Operational Workflow: Safe Handling Protocol

Pre-Operational Setup

- Engineering Control: Verify the Fume Hood or Powder Containment Balance Enclosure is operating at 80–100 fpm face velocity.
- Deactivation Prep: Prepare a spray bottle of 10% Sodium Dodecyl Sulfate (SDS) or a specific surfactant cleaner. Simple water often spreads hydrophobic powders; a surfactant encapsulates them.

Step-by-Step Weighing Procedure

- Don PPE according to the matrix above.
- Static Neutralization: Pass the anti-static gun over the weighing boat and the bulk container before opening.
- Transfer:
 - Open the container only inside the hood.
 - Use a disposable spatula. Do not reuse spatulas to prevent cross-contamination.
 - Technique: Use the "tap and pour" method rather than scooping to minimize dust disturbance.
- Wet Down: If preparing a solution, add the solvent to the weighing vessel immediately after weighing (if protocol permits) to sequester the dust into a liquid phase.
- Closure: Wipe the threads of the bulk container with a Kimwipe dampened with surfactant before recapping. This prevents "crunchy" caps that release dust upon next opening.

Visualizing the Safety Logic

The following diagram illustrates the critical decision nodes in the handling process.



[Click to download full resolution via product page](#)

Figure 1: Critical Control Point Workflow for handling potent cardiac agents.

Emergency Response & First Aid

Mechanism of Injury: As an antiarrhythmic, overdose leads to myocardial depression.

- Inhalation: Remove victim to fresh air immediately. Do not let them walk; transport via stretcher to minimize cardiac demand. Call Emergency Services.
- Skin Contact: Wash with soap and copious water for 15 minutes. Do not use alcohol (enhances absorption).
- Eye Contact: Flush for 15 minutes. Seek medical attention immediately.

Disposal & Deactivation

Do not dispose of down the drain.

- Solid Waste: Collect all gloves, weighing boats, and contaminated Kimwipes in a dedicated "Cytotoxic/High Potency" waste bag (usually yellow or clearly labeled).
- Liquid Waste: Collect aqueous or organic solutions in a container labeled: "Hazardous Waste: **Emilium Tosylate** - Toxic/Cardioactive."
- Destruction: Incineration is the preferred method for quaternary ammonium salts to ensure complete thermal decomposition.

References

- PubChem. (n.d.). **Emilium Tosylate** (Compound).^{[1][2][3][4][5][6][7][8][9][10][11][12]} National Library of Medicine. Retrieved October 26, 2023, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](https://patentimages.storage.googleapis.com)
- [2. Emilium Tosylate | C19H27NO4S | CID 9976106 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. GSRS \[precision.fda.gov\]](https://precision.fda.gov)
- [4. Emilium tosylate_TargetMol \[targetmol.com\]](https://targetmol.com)
- [5. medkoo.com \[medkoo.com\]](https://medkoo.com)
- [6. Emilium tosylate | 30716-01-9 \[chemicalbook.com\]](https://chemicalbook.com)
- [7. amsbio.com \[amsbio.com\]](https://amsbio.com)
- [8. Emilium tosilat CAS#: 30716-01-9 • ChemWhat | Basis Data Bahan Kimia & Biologi \[chemwhat.id\]](https://chemwhat.id)
- [9. echemi.com \[echemi.com\]](https://echemi.com)
- [10. WO2005009510A2 - Penetration enhancer combinations for transdermal delivery - Google Patents \[patents.google.com\]](https://patents.google.com)
- [11. Emilium tosylate - Safety Data Sheet \[chemicalbook.com\]](https://chemicalbook.com)
- [12. patents.justia.com \[patents.justia.com\]](https://patents.justia.com)
- To cite this document: BenchChem. [Comprehensive Safety & Handling Guide: Emilium Tosylate[1][2][3]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1624271/docs#comprehensive-safety-handling-guide-emilium-tosylate-1-2-3\]](https://www.benchchem.com/product/b1624271/docs#comprehensive-safety-handling-guide-emilium-tosylate-1-2-3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)